

Benchmarking the photostability of C.I. Vat Blue 22 against standards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Vat blue 22

Cat. No.: B1606642

[Get Quote](#)

A Comparative Guide to the Photostability of C.I. Vat Blue 22

Audience: Researchers, scientists, and drug development professionals.

This guide provides an objective comparison of the photostability of **C.I. Vat Blue 22** against established industry standards. The information is supported by experimental data and standardized testing protocols to assist in the evaluation of this dye for applications requiring high lightfastness. Vat dyes are renowned for their excellent fastness properties, making them a suitable choice for textiles and other materials demanding long-term color stability upon exposure to light.[1][2]

Introduction to C.I. Vat Blue 22

C.I. Vat Blue 22 (C.I. 59820) is a violanthrone-based vat dye.[3] Vat dyes, in their pigment form, are insoluble in water. The dyeing process involves a reduction step (vatting) in an alkaline medium to form a water-soluble "leuco" compound, which has an affinity for cellulosic fibers.[4] After dyeing, the original insoluble pigment is regenerated within the fiber through oxidation, leading to superior fastness properties.[4] **C.I. Vat Blue 22** is specifically used for dyeing cotton and silk fabrics to achieve a red-light navy blue shade and can be utilized in direct, resist, and discharge printing methods.[3][5]

Benchmarking Photostability: Standards and Protocols

The photostability, or lightfastness, of a dye is its ability to resist fading upon exposure to light. [6] This property is quantitatively measured against standardized benchmarks, primarily the Blue Wool Scale, according to internationally recognized testing methods such as ISO 105-B02 and AATCC Test Method 16.[7][8]

- **Blue Wool Scale:** This is the industry-standard reference material for lightfastness testing. It consists of eight strips of wool dyed with blue dyes of progressively higher lightfastness, rated from 1 (very poor) to 8 (outstanding).[9][10] During a test, the sample is exposed to light alongside these standards, and its fading is compared to that of the blue wool strips. A rating is assigned based on which blue wool strip shows a similar degree of fading.[11]
- **Grey Scale for Color Change:** This scale is used to visually assess the change in color of a specimen after exposure. It consists of pairs of grey swatches, one constant and the other fading, corresponding to ratings from 5 (no change) to 1 (severe change).[9][12]

Experimental Protocol: ISO 105-B02

The most common and globally recognized standard for determining the colorfastness to artificial light is ISO 105-B02.[7]

1. **Objective:** To determine the resistance of the color of textiles to the action of an artificial light source that is representative of natural daylight (D65).[13]

2. **Apparatus:**

- **Light Source:** A xenon arc lamp, filtered to simulate the spectral distribution of daylight through window glass.[9][13]
- **Exposure Chamber:** A controlled environment for temperature and humidity.
- **Reference Materials:** ISO Blue Wool references (1-8) and a Grey Scale for assessing color change (ISO 105-A02).[11][12]
- **Specimen Holders:** To mount the test specimen and blue wool references.

3. **Procedure:**

- **Sample Preparation:** A specimen of the material dyed with **C.I. Vat Blue 22** is mounted on a card, with a portion of it covered to serve as an unexposed original for comparison.
- **Exposure:** The mounted specimen is placed in the exposure chamber alongside a set of the Blue Wool standards (e.g., standards 5, 6, and 7 for a high-fastness dye).
- **Irradiation:** The samples are exposed to the xenon arc lamp under specified conditions of irradiance (e.g., 42 W/m²), temperature, and humidity.[\[13\]](#)
- **Evaluation:** The test specimen is periodically inspected. The test ends when the contrast between the exposed and unexposed parts of the specimen is equal to a specific rating on the Grey Scale (e.g., grade 4). The lightfastness rating is then determined by identifying which Blue Wool reference shows a similar degree of fading.[\[7\]](#)

4. **Reporting:** The report includes the test method used, the apparatus, the exposure conditions, and the numerical lightfastness rating obtained for the specimen.

Data Presentation: C.I. Vat Blue 22 vs. Standards

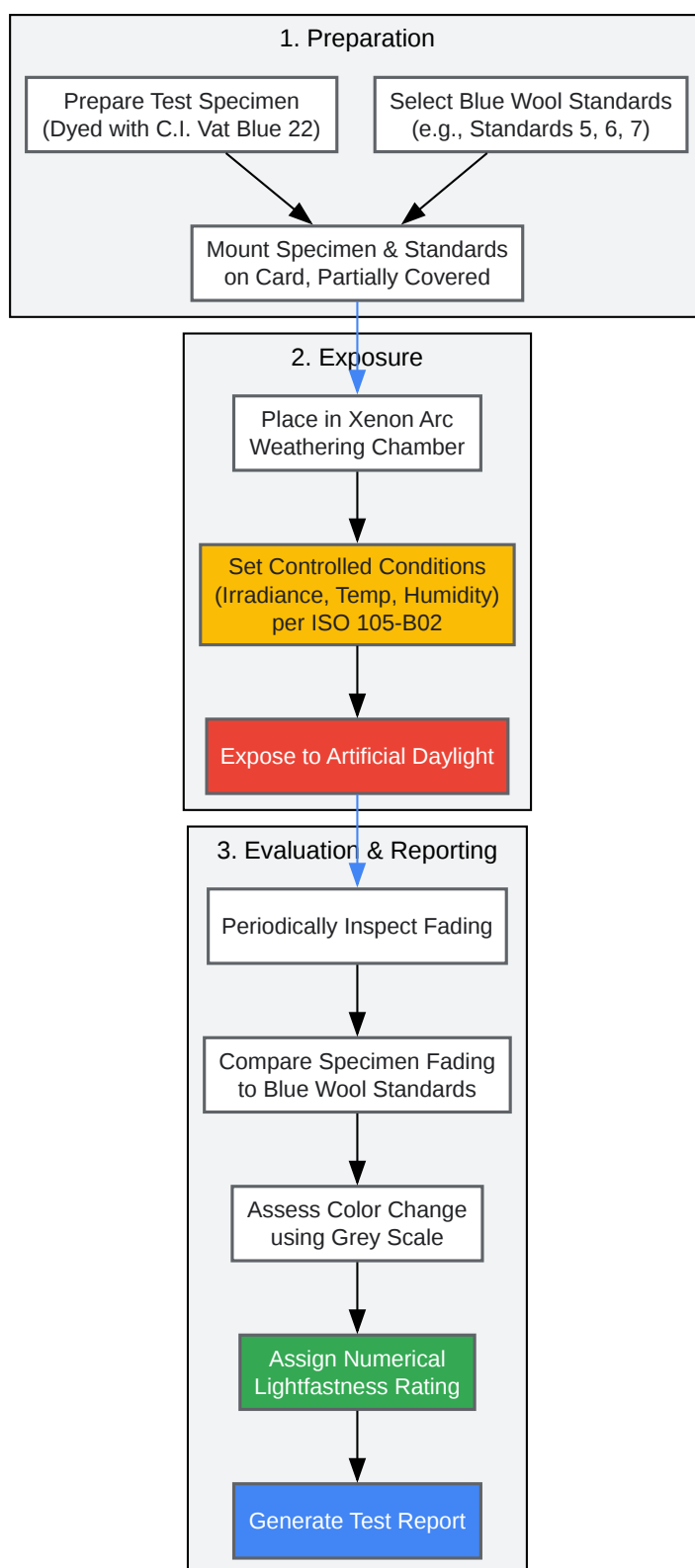
The photostability of **C.I. Vat Blue 22** has been quantitatively evaluated using the ISO 105-B02 standard method, with results benchmarked against the Blue Wool Scale.

| Material | Lightfastness Rating (ISO 105-B02) | Description of Performance |
|----------------------|------------------------------------|--|
| C.I. Vat Blue 22 | 6-7 | Very Good to Excellent [3] [5] |
| Blue Wool Standard 1 | 1 | Very Poor |
| Blue Wool Standard 2 | 2 | Poor |
| Blue Wool Standard 3 | 3 | Fair |
| Blue Wool Standard 4 | 4 | Moderate |
| Blue Wool Standard 5 | 5 | Good |
| Blue Wool Standard 6 | 6 | Very Good |
| Blue Wool Standard 7 | 7 | Excellent |
| Blue Wool Standard 8 | 8 | Outstanding |

Table 1: Comparative lightfastness rating of **C.I. Vat Blue 22** against the Blue Wool Scale standard. Ratings are based on a scale of 1 to 8, where 8 represents the highest fastness.[\[10\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for conducting a photostability test according to the ISO 105-B02 standard.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for photostability testing via ISO 105-B02.

Conclusion

C.I. Vat Blue 22 demonstrates high photostability, with a lightfastness rating of 6-7 on the standard Blue Wool Scale.[3][5] This "Very Good" to "Excellent" performance confirms its suitability for applications where resistance to color fading from light exposure is a critical requirement. The standardized protocols outlined in ISO 105-B02 provide a reliable and reproducible method for benchmarking this performance, ensuring that materials dyed with **C.I. Vat Blue 22** meet stringent quality and durability standards. For researchers and scientists, this high level of photostability makes it a dependable colorant for use in materials requiring long-term aesthetic and functional integrity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Vat Dyes | Comparison with 2 Other Common Types [vietextile.com]
- 2. The Magic of Vat Dyes: Vibrant and Long-lasting Colors for Textiles - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 3. worlddyevariety.com [worlddyevariety.com]
- 4. p2infohouse.org [p2infohouse.org]
- 5. China Biggest C.I. Vat Blue 22 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 6. Lightfastness - Wikipedia [en.wikipedia.org]
- 7. ISO 105-B02 | Q-Lab [q-lab.com]
- 8. standards.globalspec.com [standards.globalspec.com]
- 9. atlas-mts.com.br [atlas-mts.com.br]
- 10. textileengineering.net [textileengineering.net]
- 11. Colour fastness to artificial light according to SS-EN ISO 105-B02 | RISE [ri.se]
- 12. fyitester.com [fyitester.com]

- 13. ISO 105-B02 Colour Fastness of Textiles - Light Fastness Tester-gester-instruments.com [gester-instruments.com]
- To cite this document: BenchChem. [Benchmarking the photostability of C.I. Vat Blue 22 against standards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606642#benchmarking-the-photostability-of-c-i-vat-blue-22-against-standards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com